

ETHYL 5H-OCTAFLUOROPENTANOATE: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: ETHYL 5H-OCTAFLUOROPENTANOATE

Cat. No.: B1333793

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An In-depth Exploration of a Key Fluorinated Building Block in Modern Drug Discovery and Materials Science

Ethyl 5H-octafluoropentanoate is a fluorinated ester that has garnered significant interest as a versatile building block in organic synthesis. Its unique chemical properties, stemming from the presence of a polyfluorinated carbon chain, make it a valuable precursor for the introduction of fluorine into a wide array of molecular scaffolds. This technical guide provides a thorough examination of its synthesis, chemical properties, reactivity, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

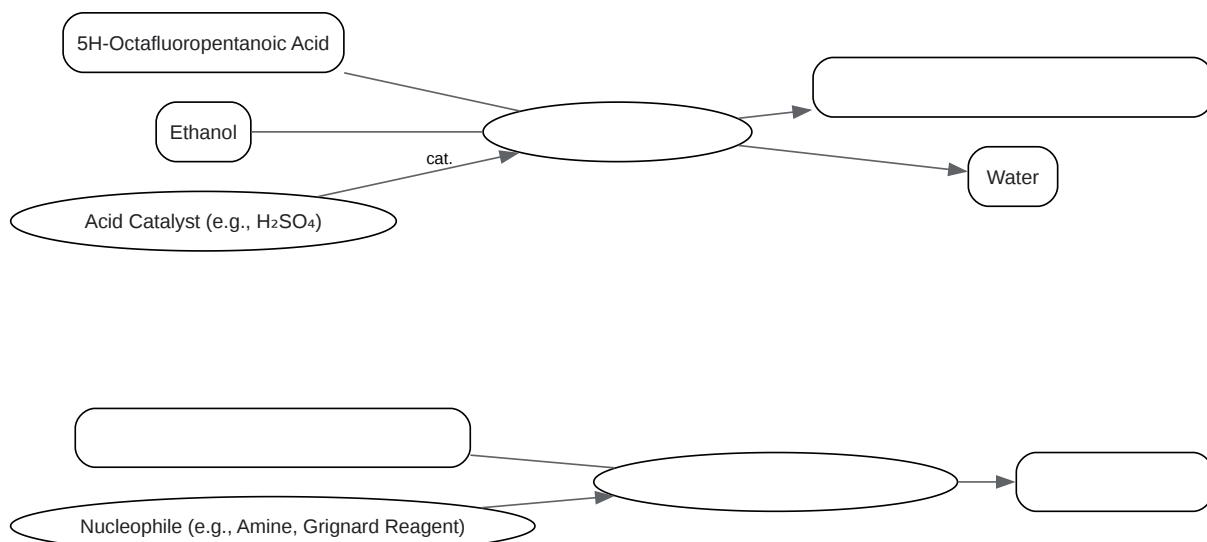
Chemical and Physical Properties

Ethyl 5H-octafluoropentanoate is a colorless liquid at room temperature. The octafluoroalkyl chain significantly influences its physical properties, such as boiling point and density, and imparts unique electronic characteristics to the ester functional group. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CAS Number	2795-50-8
Molecular Formula	C ₇ H ₆ F ₈ O ₂
Molecular Weight	274.11 g/mol
Boiling Point	~180 °C
Density	~1.43 g/cm ³
Flash Point	22 °C
Synonyms	Ethyl 2,2,3,3,4,4,5,5-octafluoropentanoate, 5H-Octafluoropentanoic acid ethyl ester

Synthesis of ETHYL 5H-OCTAFLUOROPENTANOATE

The most common and straightforward method for the synthesis of **ethyl 5H-octafluoropentanoate** is the Fischer esterification of 5H-octafluoropentanoic acid with ethanol in the presence of an acid catalyst. This reaction is a classic example of nucleophilic acyl substitution on a carboxylic acid.



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